

Technical Guide: Methyllaconitine (MLA) – Discovery, Chemistry, and Application

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Compound of Interest

Compound Name: *Methyllaconitine*

CAS No.: *1356-60-1*

Cat. No.: *B1208882*

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Executive Summary

Methyllaconitine (MLA) is a C19-diterpenoid alkaloid that has evolved from a notorious livestock toxin into the gold-standard pharmacological probe for

nicotinic acetylcholine receptors (

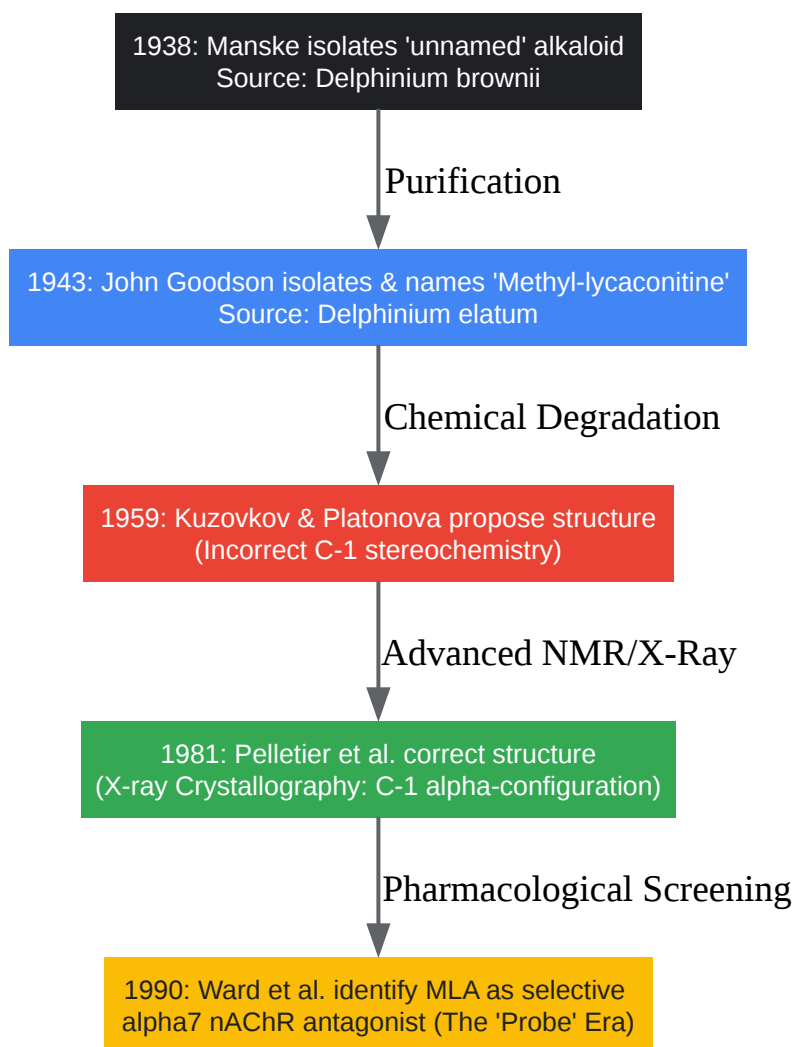
nAChRs).[1][2] Its discovery bridges 19th-century botanical toxicology with modern neuropharmacology. This guide provides a rigorous technical analysis of MLA's history, structural elucidation, mechanism of action, and validated experimental protocols for its isolation and application in drug discovery.

Part 1: Historical Trajectory & Structural Elucidation

The journey of MLA is a case study in the "toxin-to-tool" paradigm. Originally identified as the agent responsible for "larkspur poisoning" in cattle on North American rangelands, it is now indispensable for mapping cholinergic pathways in the brain.

The Timeline of Discovery

The isolation and characterization of MLA spanned four decades, hindered by the complexity of the diterpenoid skeleton and the instability of the ester linkage.



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Figure 1: The chronological evolution of **Methyllycaconitine** from crude extract to defined pharmacological tool.

Structural Chemistry

MLA is a norditerpenoid alkaloid characterized by a hexacyclic core.^[1] Its pharmacological potency relies heavily on a specific structural feature: the 2-(methylsuccinimido)benzoate ester side chain attached at the C-18 position.

- Core Skeleton: Lycoctonine-type (C19).

- Pharmacophore: The ester side chain is critical.[\[3\]](#) Hydrolysis of this ester yields lycoctonine, which is

less potent and less toxic.
- Stability Warning: The ester linkage is labile. In aqueous solutions at pH > 7.5, MLA rapidly hydrolyzes, losing biological activity.

Part 2: Mechanism of Action (The Antagonism)

MLA is defined by its nanomolar affinity and rapid reversibility at the

nAChR, distinguishing it from the slowly reversible peptide toxin

-bungarotoxin (

-BGT).

Binding Kinetics & Selectivity

- Target: Orthosteric site (acetylcholine binding pocket) at the interface of

subunits.
- Mode: Competitive Antagonist.[\[4\]](#)[\[5\]](#)
- Selectivity Profile:
 - nAChR:

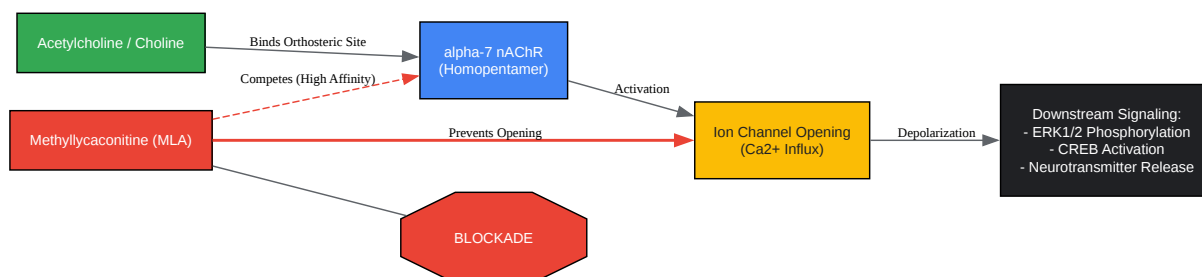
(High Affinity)
 - nAChR:

(Low Affinity)
 - Muscle nAChR:

Signal Blockade Pathway

MLA prevents the rapid influx of Calcium (

) required for downstream signaling in presynaptic facilitation and cognitive processing.



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Figure 2: Mechanistic blockade of cholinergic signaling by MLA at the presynaptic receptor.

Part 3: Experimental Protocols

As a self-validating system, these protocols include critical checkpoints to ensure data integrity.

Protocol A: Isolation of MLA from Delphinium Seeds

Based on the modified Harborne method and modern HPLC purification.

Reagents: Delphinium elatum or Consolida ambigua seeds, Ethanol (95%), Acetic Acid, Ammonium Hydroxide, Chloroform.

- Extraction:
 - Grind 100g of dried seeds to a fine powder.
 - Macerate in 500mL of 10% Acetic Acid in Ethanol for 48 hours. Rationale: Acidic pH protonates the alkaloids, ensuring solubility in the polar solvent.
 - Filter and concentrate the extract to 25% volume using a rotary evaporator (

C).

- Precipitation (Base Fraction):
 - Add concentrated Ammonium Hydroxide dropwise to the concentrate until pH 9-10 is reached. Checkpoint: A heavy precipitate should form.
 - Extract the aqueous mixture with Chloroform.
- Purification (VLC/HPLC):
 - Dry the chloroform fraction over anhydrous and evaporate.
 - VLC (Vacuum Liquid Chromatography): Elute through Silica gel 60 using a gradient of Chloroform:Methanol (start 98:2, end 90:10).
 - HPLC Polishing: Use a C18 reverse-phase column. Mobile Phase: 0.2M Ammonium Acetate (pH 5.^[6]0) / Acetonitrile gradient. Monitor at 254nm.^[6]^[7]

Protocol B: [¹²⁵I]- -Bungarotoxin Competition Binding

Standard assay to determine MLA affinity (

).

Materials: Rat brain membranes (hippocampus/cortex), [¹²⁵I]-

-BGT (2000 Ci/mmol), MLA citrate.

- Preparation:
 - Dilute MLA serially (M to

M) in binding buffer (50 mM Tris-HCl, pH 7.4, 1 mg/mL BSA). Note: BSA prevents non-specific binding of the toxin.

- Incubation:
 - Mix: 100 μ L Membrane prep + 50 μ L [125 I]-
-BGT (1 nM final) + 50 μ L MLA.
 - Incubate for 2 hours at 25°C. Rationale: Although MLA binds fast,
-BGT kinetics are slow; equilibrium requires adequate time.
- Termination:
 - Rapid filtration through Whatman GF/B filters (pre-soaked in 0.5% Polyethyleneimine).
Critical: PEI reduces filter binding of the peptide toxin.
 - Wash

with ice-cold buffer.
- Analysis:
 - Count radioactivity (Gamma counter).
 - Calculate

using the Cheng-Prusoff equation:

.

Part 4: Therapeutic Implications & Data Summary[2]

MLA is primarily a preclinical tool rather than a therapeutic candidate due to its toxicity and poor oral bioavailability. However, it is essential for validating

agonists intended for Alzheimer's and Schizophrenia.

Comparative Binding Data[1][3][8]

Receptor Subtype	Ligand	Affinity ()	Functional Effect
nAChR	MLA	1.4 nM	Potent Antagonism
nAChR	-Bungarotoxin	0.6 nM	Irreversible Antagonism
nAChR	MLA	3,400 nM	Weak/No Effect
Muscle nAChR	MLA	~1,000 nM	Weak Blockade

Key Applications

- Alzheimer's Disease: Used to block α -mediated neuroprotection assays to prove that a novel drug acts via this specific receptor.
- Schizophrenia: Used to model sensory gating deficits (P50 suppression) in rodents.
- Inflammation: Investigating the "Cholinergic Anti-inflammatory Pathway" where activation on macrophages inhibits cytokine release.

References

- Manske, R. H. (1938).[1] The Alkaloids of Fumariaceous Plants. XVI. Canadian Journal of Research, 16b, 57–60. [Link](#)
- Goodson, J. A. (1943).[1][2] The alkaloids of Delphinium elatum L. Journal of the Chemical Society, 139–141. [Link](#)
- Pelletier, S. W., et al. (1981). The structures of **methylllycaconitine** and related alkaloids. Journal of Natural Products, 44(4), 478-485. [Link](#)
- Ward, J. M., et al. (1990). **Methylllycaconitine**: a selective probe for neuronal α -bungarotoxin binding sites.[8] FEBS Letters, 270(1-2), 45–48. [Link](#)

- Macallan, D. R., et al. (1988). **Methyllycaconitine** and (+)-anatoxin-a differentiate between nicotinic receptors in vertebrate brain. FEBS Letters, 226(2), 357-363. [Link](#)
- Kuzovkov, A. D., & Platonova, T. F. (1959). The structure of **methyllycaconitine**. Journal of General Chemistry of the USSR, 29, 2746.

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Sources

- 1. Thieme E-Journals - Synlett / Abstract [thieme-connect.de]
- 2. Methyllycaconitine - Wikipedia [en.wikipedia.org]
- 3. Identifying the binding site of novel methyllycaconitine (MLA) analogs at $\alpha 4\beta 2$ nicotinic acetylcholine receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchportal.bath.ac.uk [researchportal.bath.ac.uk]
- 5. medchemexpress.com [medchemexpress.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. Rapid and efficient isolation of the nicotinic receptor antagonist methyllycaconitine from delphinium: Assignment of the methylsuccinimide absolute stereochemistry as S — Department of Pharmacology [pharm.ox.ac.uk]
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